

# troubleshooting Cdc7-IN-14 precipitation in aqueous solutions

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## Compound of Interest

Compound Name: Cdc7-IN-14

Cat. No.: B12407792

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## Technical Support Center: Cdc7-IN-14

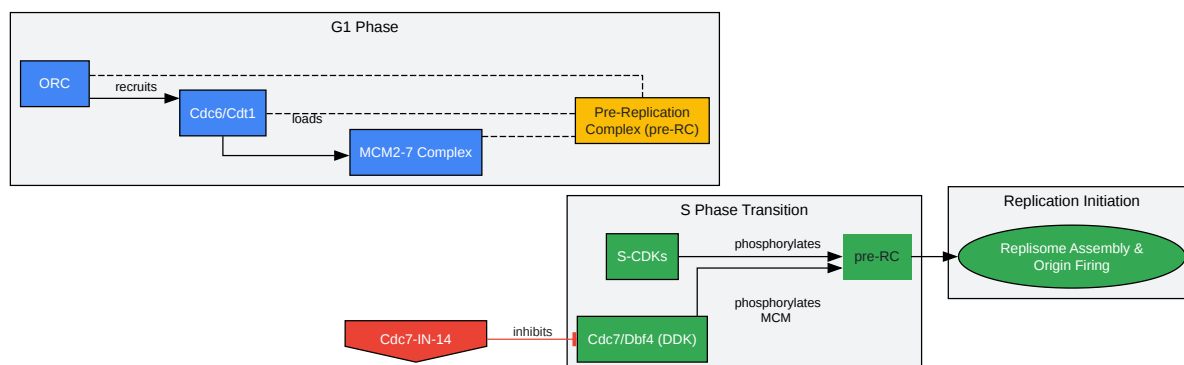
This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **Cdc7-IN-14**, a potent and selective inhibitor of Cell Division Cycle 7 (Cdc7) kinase. Due to its hydrophobic nature, this compound can be prone to precipitation in aqueous solutions. This resource offers detailed protocols and strategies to ensure its effective use in your experiments.

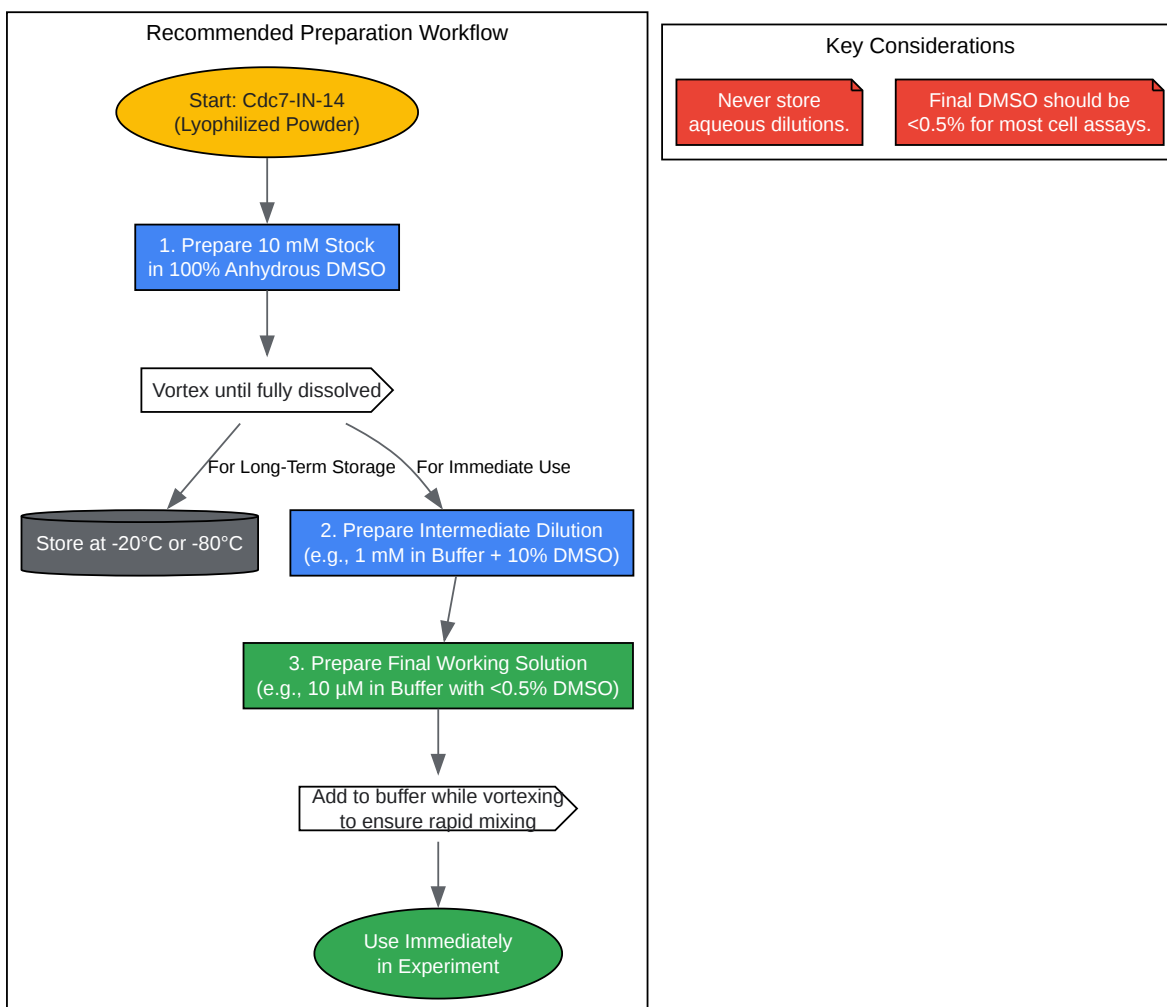
## Frequently Asked Questions (FAQs) & Troubleshooting

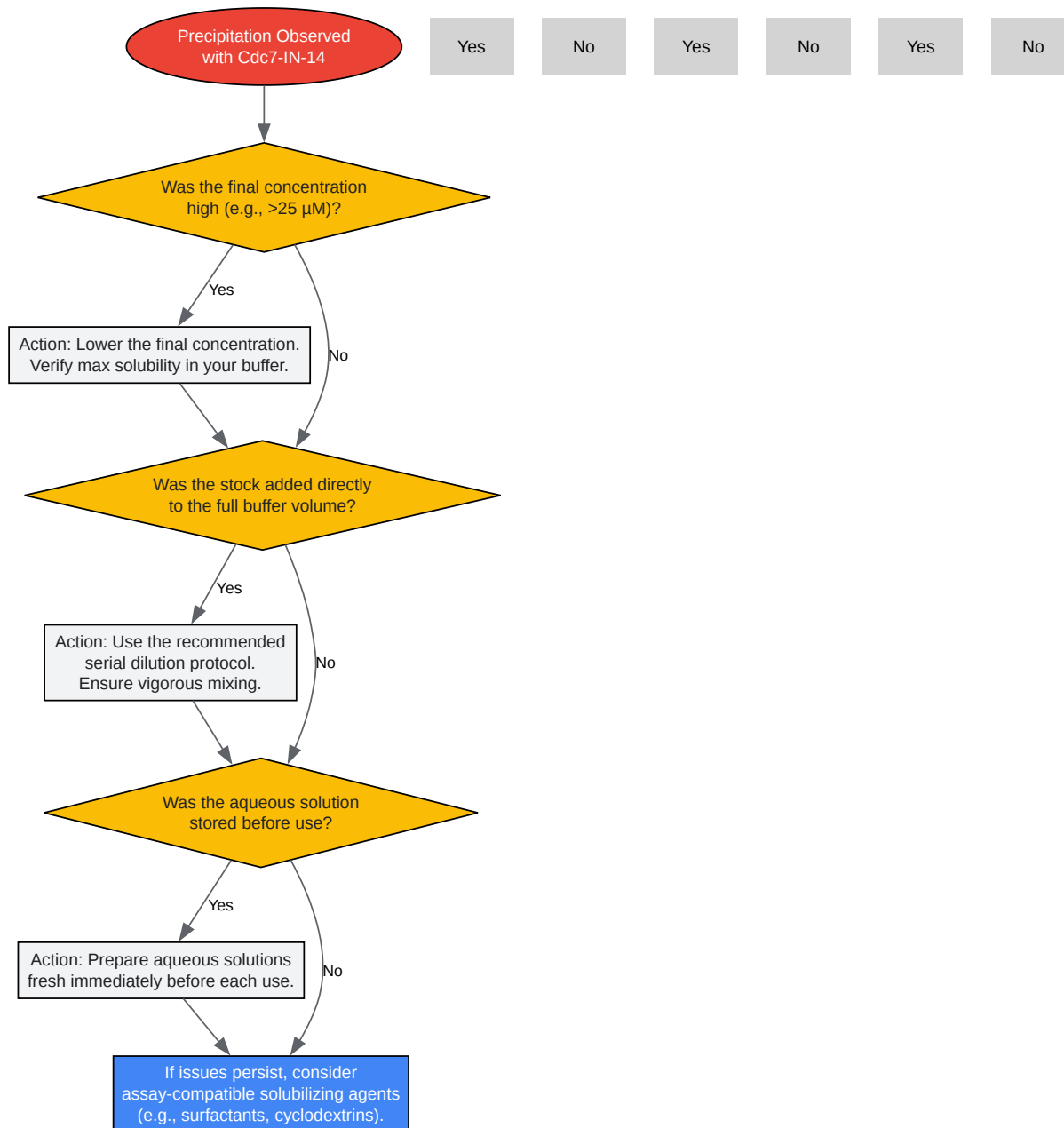
### Q1: What is Cdc7-IN-14 and what is its mechanism of action?

**Cdc7-IN-14** is a potent small molecule inhibitor of Cdc7 kinase, with a reported IC<sub>50</sub> of less than 1 nM<sup>[1][2]</sup>. Cdc7 is a serine-threonine kinase that plays an essential role in the regulation of the cell cycle, specifically in the initiation of DNA replication.<sup>[3][4][5]</sup> In partnership with its regulatory subunit Dbf4 (also known as ASK), it forms the Dbf4-dependent kinase (DDK) complex.<sup>[6]</sup> This complex phosphorylates components of the minichromosome maintenance (MCM) protein complex (MCM2-7), which is a crucial step for activating the replicative helicase and firing replication origins during the S phase.<sup>[3][4][7]</sup> By inhibiting Cdc7, **Cdc7-IN-14** blocks the initiation of DNA replication, which can lead to cell cycle arrest and apoptosis in cancer cells, making it a valuable tool for cancer research.<sup>[7][8][9]</sup>

Below is a diagram illustrating the role of Cdc7 in the initiation of DNA replication.







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